

In-Depth Technical Guide to 6-Aminonicotinaldehyde (CAS Number 69879-22-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Aminonicotinaldehyde

Cat. No.: B032264

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Foundational Information

6-Aminonicotinaldehyde, with the Chemical Abstracts Service (CAS) number 69879-22-7, is an organic compound featuring a pyridine ring substituted with an amino group and a carboxaldehyde group.^[1] Its strategic placement of functional groups makes it a valuable building block in medicinal chemistry and organic synthesis, particularly as an intermediate in the preparation of more complex bioactive molecules.^{[1][2]} The presence of the amino and aldehyde moieties allows for a variety of chemical transformations, rendering it a versatile precursor for drug discovery programs.^[1]

Chemical and Physical Properties

A summary of the key physicochemical properties of **6-Aminonicotinaldehyde** is presented in Table 1. This data is essential for its handling, storage, and use in experimental settings. The compound is typically a light yellow solid and should be stored under an inert atmosphere at 2-8°C to ensure its stability.^{[3][4]}

Table 1: Physicochemical Properties of **6-Aminonicotinaldehyde**

Property	Value	Reference(s)
CAS Number	69879-22-7	[5]
Molecular Formula	C ₆ H ₆ N ₂ O	[5]
Molecular Weight	122.12 g/mol	[5]
IUPAC Name	6-aminopyridine-3-carbaldehyde	[5]
Synonyms	6-Aminopyridine-3-carboxaldehyde, 2-Amino-5-formylpyridine	[5] [6]
Appearance	Light yellow powder	[6]
Melting Point	161°C	[7]
Boiling Point (Predicted)	309.0 ± 27.0 °C	[7]
Density (Predicted)	1.264 ± 0.06 g/cm ³	[8]
pKa (Predicted)	4.78 ± 0.13	[7]
Storage Conditions	2-8°C, under inert gas (nitrogen or argon)	[4]

Spectroscopic and Computational Data

Computational and spectroscopic data provide further insight into the molecular characteristics of **6-Aminonicotinaldehyde**, aiding in its identification and in the prediction of its chemical behavior.

Table 2: Spectroscopic and Computational Properties of **6-Aminonicotinaldehyde**

Property	Value	Reference(s)
SMILES	C1=CC(=NC=C1C=O)N	[5]
InChI	InChI=1S/C6H6N2O/c7-6-2-1-5(4-9)3-8-6/h1-4H,(H2,7,8)	[5]
Topological Polar Surface Area (TPSA)	55.98 Å ²	[9]
logP (Predicted)	0.4763	[9]
Hydrogen Bond Donors	1	[9]
Hydrogen Bond Acceptors	3	[9]
Rotatable Bonds	1	[9]

Synthesis and Characterization

Synthetic Protocol

A general method for the synthesis of **6-Aminonicotinaldehyde** involves the reduction of 2-amino-5-cyanopyridine.[\[7\]](#) The following protocol is a representative procedure based on this transformation.

Materials:

- 2-amino-5-cyanopyridine
- Lithium aluminum hydride (LAH)
- Tetrahydrofuran (THF), anhydrous
- Saturated sodium sulfate solution
- Ethyl acetate
- Anhydrous sodium sulfate
- Round-bottom flask

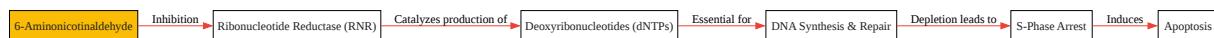
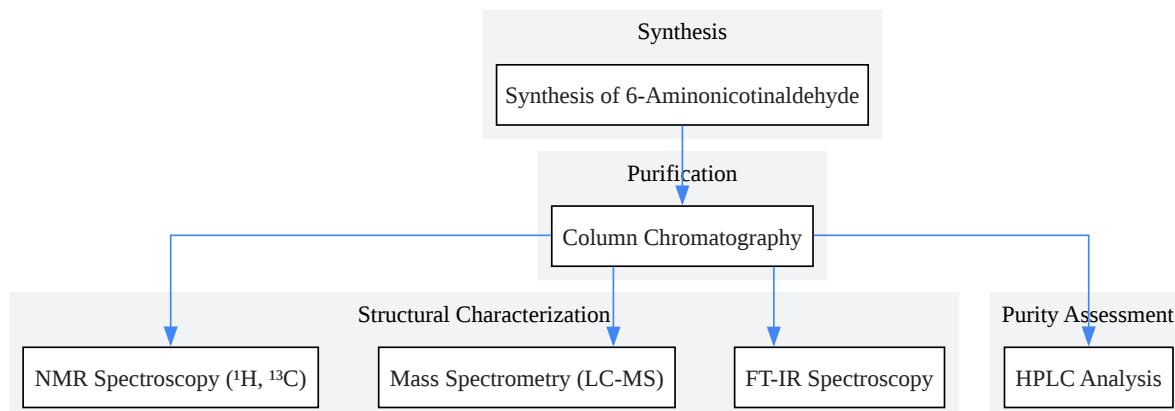
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

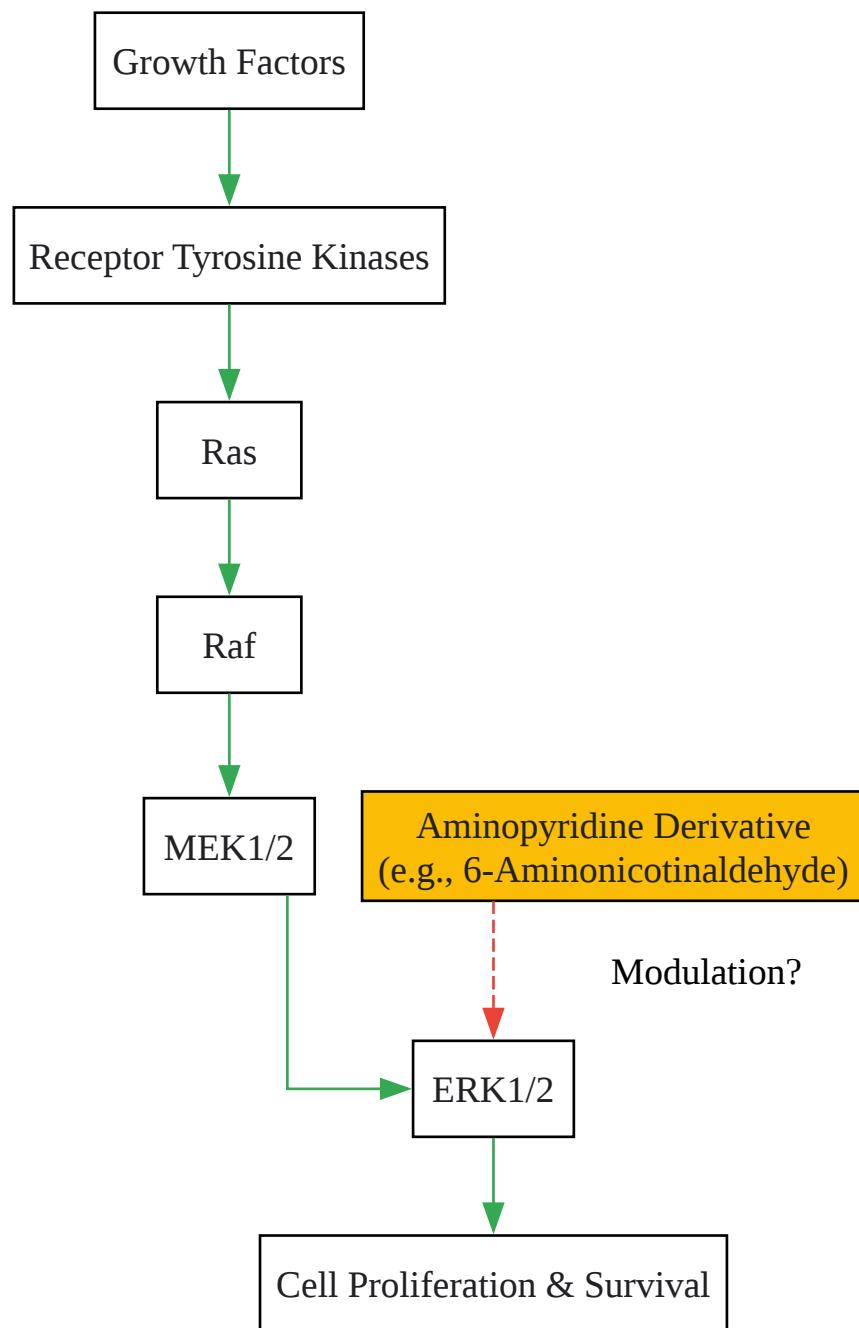
Procedure:

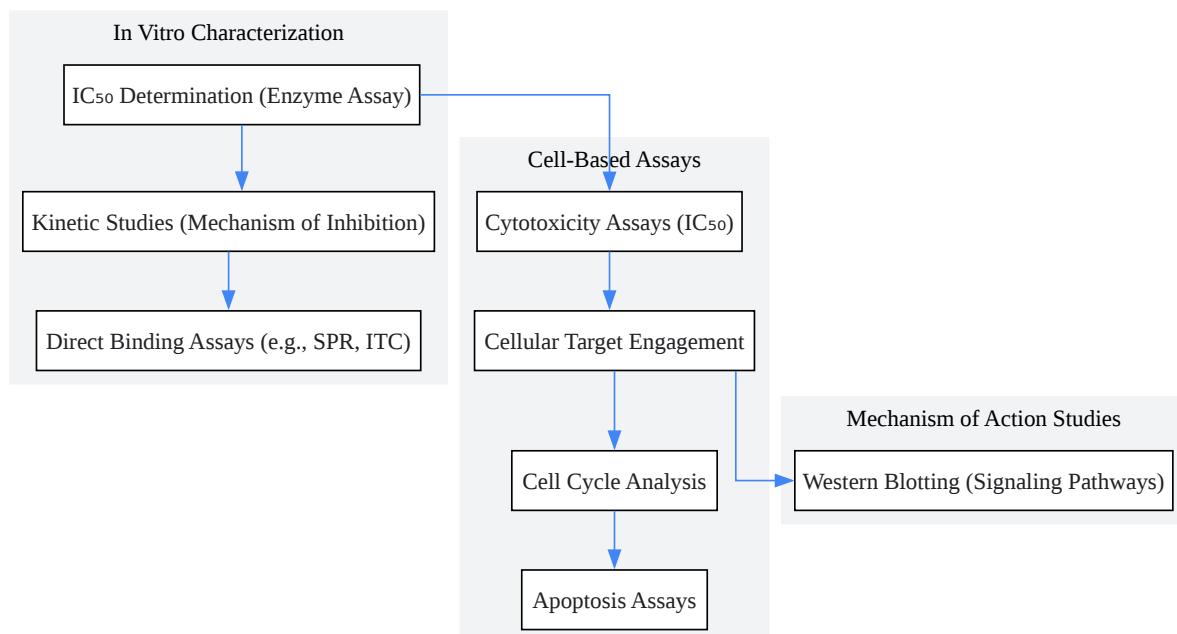
- In a round-bottom flask under an inert atmosphere, dissolve 2-amino-5-cyanopyridine (1 equivalent) in anhydrous THF.
- Cool the solution to 0°C using an ice bath.
- Slowly add lithium aluminum hydride (2 equivalents) portion-wise, maintaining the temperature at 0°C.
- Stir the reaction mixture at 0°C for 1.5 hours.
- Carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium sulfate at 0°C, followed by the addition of water.
- Extract the aqueous mixture with ethyl acetate (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure to yield **6-Aminonicotinaldehyde**.^[7]

Characterization Workflow

A systematic workflow is essential for the confirmation of the identity and purity of the synthesized **6-Aminonicotinaldehyde**.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ribonucleotide Reductases (RNRs): Structure, chemistry, and metabolism suggest new therapeutic targets - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibitors of the Cancer Target Ribonucleotide Reductase, Past and Present - PMC [pmc.ncbi.nlm.nih.gov]

- 3. chemscene.com [chemscene.com]
- 4. 69879-22-7|6-Aminonicotinaldehyde|BLD Pharm [bldpharm.com]
- 5. 6-Aminonicotinaldehyde | C6H6N2O | CID 18404634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. watson-int.com [watson-int.com]
- 7. 6-Aminonicotinaldehyde | 69879-22-7 [chemicalbook.com]
- 8. 6-Aminonicotinaldehyde | CAS#:69879-22-7 | Chemsoc [chemsoc.com]
- 9. What are RNR inhibitors and how do they work? [synapse.patsnap.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to 6-Aminonicotinaldehyde (CAS Number 69879-22-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032264#cas-number-69879-22-7-foundational-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com